

Preliminary Technical Report on Obscuraminol F

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Compound of Interest

Compound Name: *Obscuraminol F*

Cat. No.: B3036527

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Disclaimer: Publicly available data on the biological activity of **Obscuraminol F** is currently limited. The compound was identified as part of a structural elucidation study of novel compounds from the tunicate *Pseudodistoma obscurum*. While the crude extract from which it was isolated showed cytotoxic properties, the purified Obscuraminol compounds, including F, were reported to be only mildly cytotoxic.[1] This document summarizes the available data and provides generalized protocols and workflows relevant to the preliminary assessment of such a natural product.

Introduction

Obscuraminol F is a novel unsaturated 2-amino-3-ol compound isolated from the marine tunicate *Pseudodistoma obscurum*, collected from Tarifa Island, Spain.[1] It is one of six related compounds (Obscuraminols A-F) characterized through spectroscopic analysis.[1] The initial interest in these compounds was spurred by the cytotoxic activity of the chloroform extract of the organism.[1] However, subsequent testing of the isolated, purified compounds revealed only mild cytotoxicity.[1] Further in-depth studies on the specific biological mechanisms of **Obscuraminol F** have not yet been published.

In Vitro Cytotoxicity Data

No specific quantitative data (e.g., IC_{50} values) for **Obscuraminol F** has been published. The primary study describes its activity qualitatively. For context, the activity of the parent chloroform extract from which the Obscuraminols were isolated is provided below.

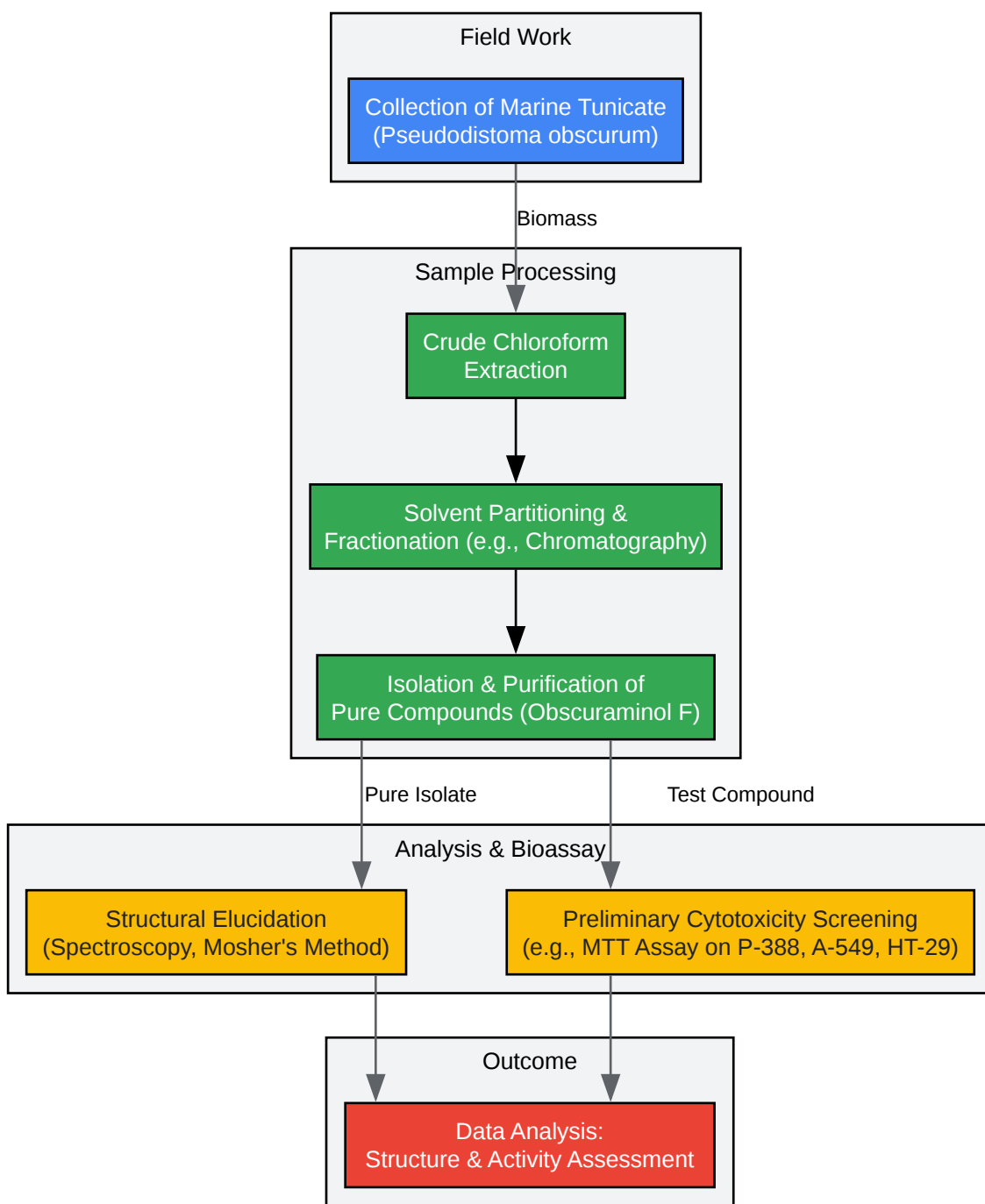
Table 1: Cytotoxicity of the Crude Chloroform Extract of *Pseudodistoma obscurum*

Cell Line	Cancer Type	Reported Activity of Crude Extract	Reported Activity of Purified Obscuraminol F
P-388	Mouse Lymphoma	Cytotoxic	Mildly Cytotoxic[1]
A-549	Human Lung Carcinoma	Cytotoxic	Mildly Cytotoxic[1]

| HT-29 | Human Colon Carcinoma | Cytotoxic | Mildly Cytotoxic[1] |

Hypothetical Experimental Workflow

The process of identifying and performing a preliminary evaluation of a novel marine natural product like **Obscuraminol F** typically follows a standardized workflow from collection to initial bioassay. The diagram below illustrates this logical progression.



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References

- 1. researchgate.net [researchgate.net]
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